

Application Notes and Protocols for Win 45164 in Inflammatory Disease Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Win 45164

Cat. No.: B15611752

[Get Quote](#)

To the attention of: Researchers, scientists, and drug development professionals.

Following a comprehensive review of publicly available scientific literature and chemical databases, we must report that there is currently no available information on the use of the compound **Win 45164** as a tool for inflammatory disease models. While the chemical structure and molecular formula ($C_{26}H_{27}FN_2O_2$) for **Win 45164** are documented, there is a notable absence of research pertaining to its biological activity, mechanism of action, and potential anti-inflammatory properties.

Consequently, the creation of detailed Application Notes and Protocols, including quantitative data, experimental methodologies, and signaling pathway diagrams, is not possible at this time. The core requirements of data presentation, experimental protocols, and visualizations cannot be fulfilled due to the lack of foundational research on this specific compound in the context of inflammation.

We advise researchers interested in novel anti-inflammatory compounds to consult literature on well-characterized tool compounds with established mechanisms of action and extensive experimental data.

For your reference, we have included the basic chemical information available for **Win 45164**.

Compound Information: Win 45164

Parameter	Value
Molecular Formula	C ₂₆ H ₂₇ FN ₂ O ₂
Systematic Name	1,1'-(8-(4-fluorophenyl)-3,4,4a,5,6,8,11,11a-octahydro-11a-methyl-2H-phenanthro[2,3-c]pyrazole-3,4-diyl)bis-ethanone

We regret that we could not provide the detailed information you requested. Should any research on the anti-inflammatory properties of **Win 45164** become publicly available, we will endeavor to update this documentation accordingly.

- To cite this document: BenchChem. [Application Notes and Protocols for Win 45164 in Inflammatory Disease Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15611752/docs#application-notes-and-protocols-for-win-45164-in-inflammatory-disease-models\]](https://www.benchchem.com/product/b15611752/docs#application-notes-and-protocols-for-win-45164-in-inflammatory-disease-models)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)